

How to resolve discrepancies in Medmain's AI analysis

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Compound of Interest

Compound Name: Medmain
CAS No.: 576-11-4
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Medmain AI Analysis Technical Support Center

Welcome to the **Medmain** Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals in resolving discrepancies and ensuring the accuracy of your AI-powered pathological analyses using PidPort™.

Frequently Asked Questions (FAQs)

Q1: What are the most common reasons for discrepancies between the AI analysis and our internal pathologist's assessment?

A: Discrepancies can arise from several factors. The most common include:

- **Image Quality:** Poor image resolution, artifacts from slide preparation, or improper scanning can affect the AI's ability to accurately identify features.
- **Data Bias:** The AI model may have been trained on a dataset that differs significantly from your specific sample population, leading to variations in interpretation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- **Low-Prevalence Features:** The AI may not be optimized to detect rare or novel features that a trained pathologist might identify.
- **Subjectivity in Pathological Interpretation:** Pathology can have subjective elements, and different experts may have slightly different interpretations of the same slide.[5]

Q2: How does **Medmain's** AI handle novel or rare cell morphologies?

A: **Medmain's** AI models are trained on vast datasets to recognize a wide range of cellular features.[6][7] However, for truly novel or exceptionally rare morphologies not represented in the training data, the AI may classify them as "unknown" or assign a low confidence score. In such cases, manual review by a qualified pathologist is crucial.

Q3: What is the confidence score, and how should it be interpreted?

A: The confidence score represents the AI's level of certainty in its analysis. A high confidence score indicates that the features detected closely match the patterns the AI was trained on. A low confidence score may suggest an ambiguous or unusual feature, warranting closer inspection.

Q4: Can we retrain or fine-tune the **Medmain** AI model with our own data?

A: **Medmain** is exploring options for collaborative model training and validation with partner institutions. Please contact our research collaborations team to discuss potential projects for creating custom-trained models to enhance performance on your specific datasets.

Troubleshooting Guides

Issue 1: AI Fails to Identify Clearly Visible Pathological Features

If the **Medmain** AI analysis fails to identify features that are clearly visible to a trained professional, follow these steps to troubleshoot the issue.

Experimental Protocol:

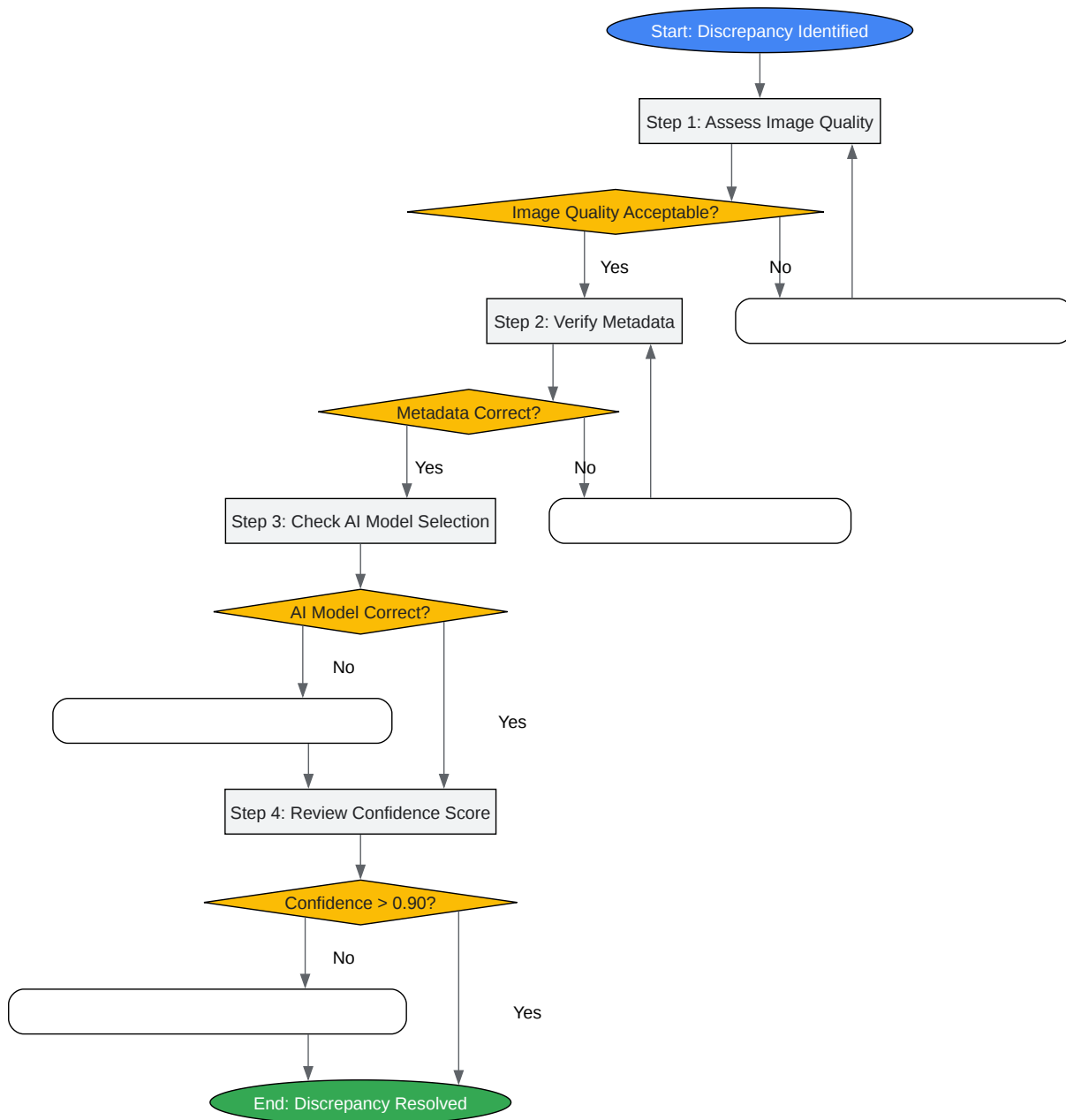
- **Image Quality Assessment:**

- Open the whole-slide image (WSI) in the PidPort™ viewer.
- Zoom in to the region of interest (ROI) at maximum magnification.
- Check for common image quality issues such as blurriness, artifacts (e.g., dust, air bubbles), and inconsistent staining.
- Metadata Verification:
 - Ensure that all case and sample metadata (e.g., tissue type, staining protocol) are correctly entered in PidPort™. Incorrect metadata can lead to the application of an inappropriate AI model.
- AI Model Selection:
 - Verify that the correct AI analysis module was selected for the specific tissue and suspected pathology. **Medmain** offers different AI models for various tissues and diseases.[8]
- Confidence Score Review:
 - Examine the confidence score for the AI's classification of the region. A very low score may indicate the AI had difficulty interpreting the features.
- Comparison with Control Slides:
 - Analyze a set of control slides with known positive and negative features to ensure the AI is performing as expected on validated samples.

Data Presentation:

Troubleshooting Step	Parameter to Check	Acceptable Range/Value	Unacceptable Range/Value
1. Image Quality	Resolution	> 0.5 $\mu\text{m}/\text{pixel}$	< 0.5 $\mu\text{m}/\text{pixel}$
Artifacts	None visible at 40x	Presence of dust, bubbles, folds	
2. Metadata	Tissue Type	Matches sample	Mismatch
Staining Protocol	Matches lab protocol	Mismatch	
3. AI Model	Selected Model	Appropriate for tissue	Inappropriate for tissue
4. Confidence Score	AI Certainty	> 0.90	< 0.90

Troubleshooting Workflow:



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Caption: Workflow for troubleshooting missed pathological features.

Issue 2: AI Flags False Positives in Healthy Tissue

When the AI incorrectly identifies pathological features in what is considered healthy tissue, use the following guide to investigate.

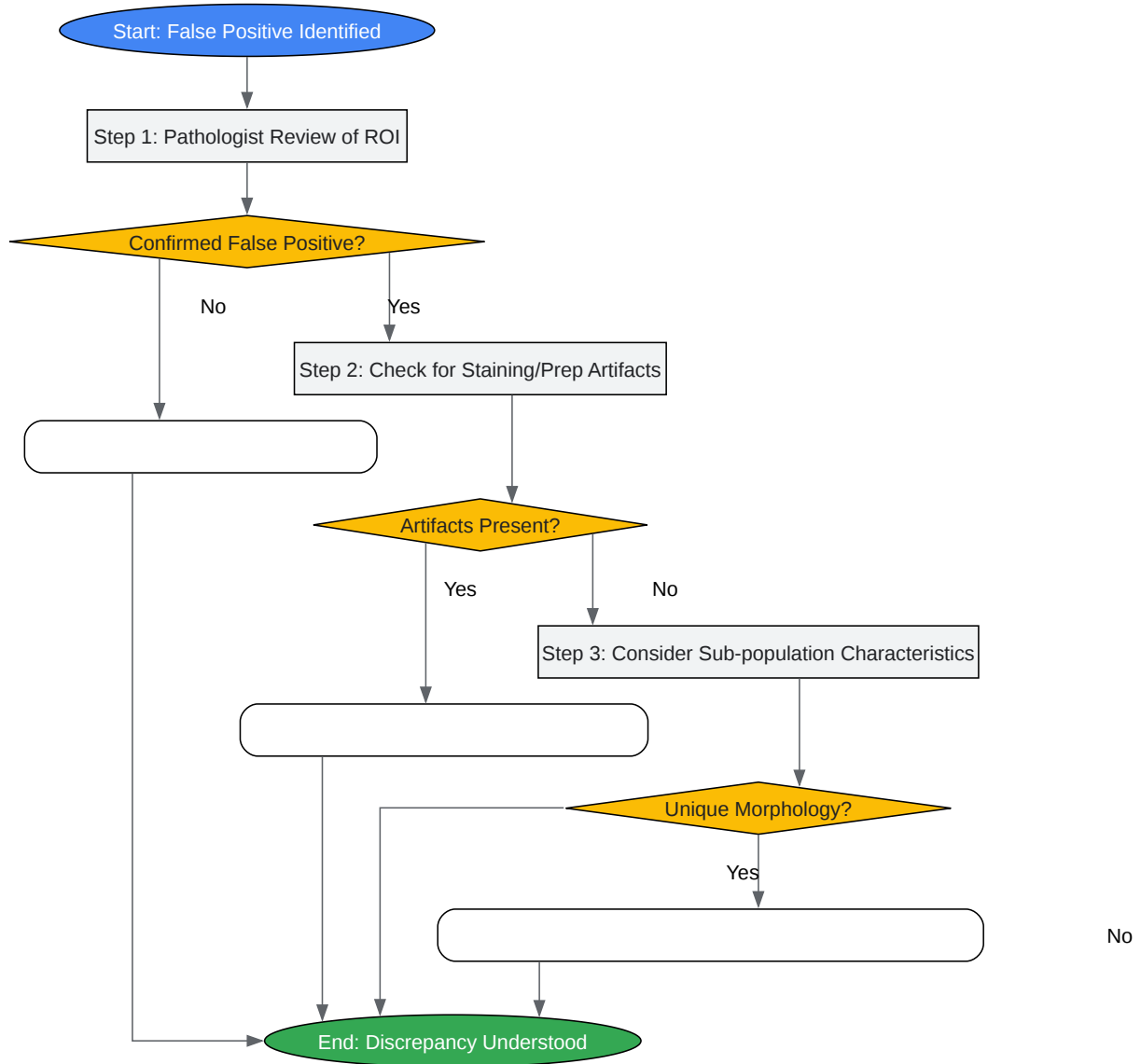
Experimental Protocol:

- Define Region of Interest (ROI):
 - Clearly annotate the region flagged by the AI as a false positive.
- Expert Pathologist Review:
 - Have a senior pathologist review the annotated ROI to confirm it is indeed non-pathological.
- Staining and Artifact Analysis:
 - Examine the ROI for any staining irregularities or preparation artifacts that might mimic pathological features.
- Sub-population Analysis:
 - If your samples come from a specific sub-population (e.g., a particular genetic background or treatment group), consider if this group exhibits unique cellular morphologies that the AI may not have been trained on.
- Report to **Medmain**:
 - Utilize the "Report Discrepancy" feature in PidPort™, providing the case ID, annotated ROI, and your pathologist's findings. This feedback is invaluable for future AI model improvements.

Data Presentation:

Discrepancy Factor	Potential Cause	Recommended Action
Staining	Inconsistent stain uptake	Review and optimize staining protocol
Presence of precipitate	Filter stains before use	
Preparation Artifacts	Tissue folding, knife marks	Improve tissue sectioning technique
Air bubbles under coverslip	Refine coverslipping procedure	
Sample Characteristics	Unique cellular morphology	Consult with Medmain for model validation
Edge effects from biopsy	Exclude biopsy edges from analysis area	

Logical Relationship Diagram:



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